

comparative study basic chromium acetates different anions

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Compound Focus: Chromium(III) acetate

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Comparative Overview of Basic Chromium Acetates

The table below summarizes the core characteristics of the two main types of chromium acetates.

Feature	Basic Chromium(III) Acetate	Chromium(II) Acetate (Chromous Acetate)
Chemical Formula	$[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{OH}_2)_3]^+$ (Cation) [1]	$\text{Cr}_2(\text{CH}_3\text{CO}_2)_4(\text{H}_2\text{O})_2$ [2]
Central Structure	Trinuclear, with three Cr(III) ions bridged by a central μ_3 -oxo ligand [1] [3]	Dinuclear, with two Cr(II) ions linked by a metal-metal quadruple bond [2]
Appearance	Grayish-green to bluish-green solid [1]	Brick-red solid [2]
Key Property	Paramagnetic [3]	Diamagnetic [2]
Solubility	Soluble in water [1]	Poorly soluble in water and methanol [2]
Primary Applications	Tanning, textile dyeing [4]; cross-linking agent in polymer gels for oil recovery [5]	Reducing agent (e.g., dehalogenation of organic compounds), oxygen scrubber, synthetic precursor [2]

Synthesis and Experimental Analysis

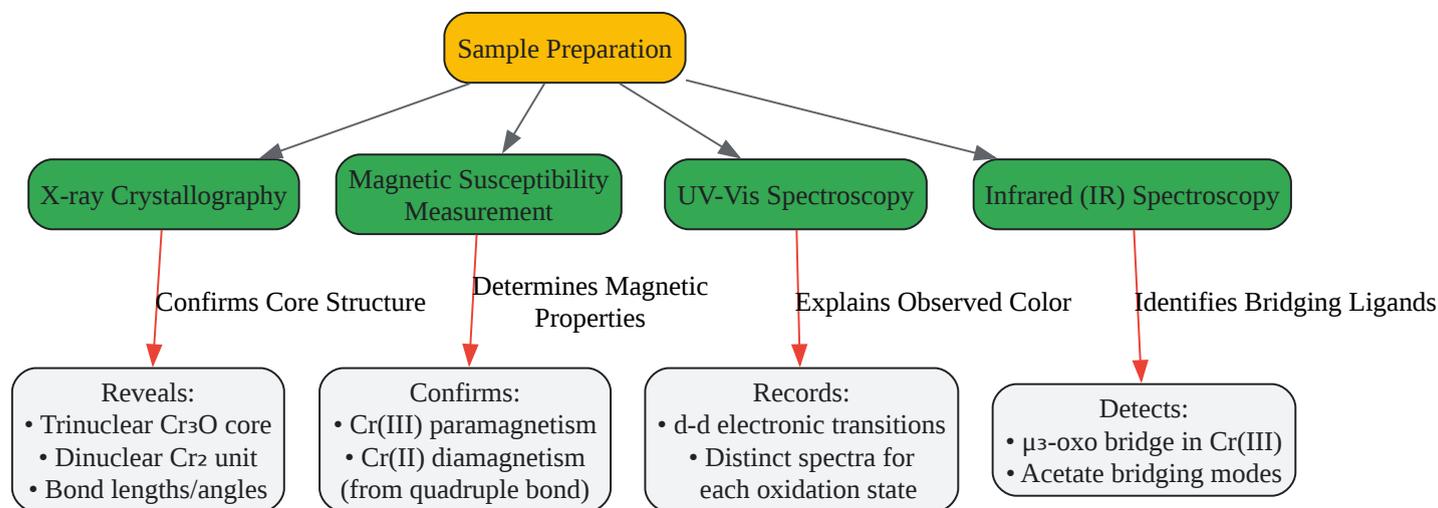
The preparation and characterization of these complexes involve specific protocols tailored to their sensitivity and unique structures.

Synthesis Protocols

- **Synthesis of Basic Chromium(III) Acetate:** This compound is typically prepared using methods that have remained largely unchanged for over a century, involving the hydrolysis of Cr(III) salts in the presence of acetate ions, which leads to the formation of the trinuclear oxo-bridged complex [1].
- **Synthesis of Chromium(II) Acetate:**
 - Begin by reducing an aqueous solution of a Cr(III) salt (like chromium chloride or sulfate) with zinc metal under an inert atmosphere (e.g., nitrogen or argon): $2 \text{Cr}^{3+} + \text{Zn} \rightarrow 2 \text{Cr}^{2+} + \text{Zn}^{2+}$ [2].
 - The resulting blue Cr(II) solution is then treated with sodium acetate, causing the rapid precipitation of chromous acetate as a bright red powder: $2 \text{Cr}^{2+} + 4 \text{CH}_3\text{COO}^- + 2 \text{H}_2\text{O} \rightarrow \text{Cr}_2(\text{CH}_3\text{COO})_4(\text{H}_2\text{O})_2$ [2].
 - **Critical Note:** This synthesis is a classic test of synthetic skill due to the extreme sensitivity of Cr(II) to air. Any introduction of oxygen will cause immediate oxidation, visibly changing the color of the product [2].

Key Characterization Methods

The following workflow outlines the primary experimental techniques used to differentiate between these complexes:



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Research Implications and Applications

The fundamental structural differences between these acetates direct them toward entirely different applications.

- **Basic Chromium(III) Acetate:** Its primary industrial use is in **tanning** and **textile dyeing** [4]. In petroleum engineering, it acts as a cross-linker for polyacrylamide gels used in **conformance control** for oil recovery, where its "olation" complex ions form extensive networks with polymers [5].
- **Chromium(II) Acetate:** Its strong reducing power makes it valuable in organic synthesis for **dehalogenating** compounds like α-bromoketones [2]. It also serves as a versatile starting material for synthesizing other Cr(II) compounds and can be used as an **oxygen scavenger** [2].

It's worth noting that chromium(III) compounds, including salts like acetate, are extensively studied for potential effects on glucose metabolism, with recent research suggesting mitochondrial ATP synthase as a molecular target [6]. However, this pharmacological research typically uses simple Cr(III) salts rather than the pre-formed basic acetate complex.

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